

An In-depth Technical Guide to the Physical Properties of m-Ethylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethylphenol

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Introduction

m-Ethylphenol, also known as **3-ethylphenol**, is an organic aromatic compound with the chemical formula $C_8H_{10}O$. It is a colorless to pale yellow liquid at room temperature and possesses a characteristic phenolic odor. As a member of the ethylphenol isomer group, which also includes o-ethylphenol and p-ethylphenol, its physical and chemical properties are of significant interest in various fields, including chemical synthesis, materials science, and pharmacology. This technical guide provides a comprehensive overview of the core physical properties of m-ethylphenol, complete with tabulated data for easy reference, detailed experimental protocols for property determination, and a logical workflow for the characterization of such compounds.

Core Physical Properties of m-Ethylphenol

The physical properties of m-ethylphenol are crucial for its handling, application, and the design of processes in which it is a component. These properties are summarized in the table below, with comparative data for its ortho and para isomers provided for context.

Physical Property	m-Ethylphenol (3-ethylphenol)	o-Ethylphenol (2-ethylphenol)	p-Ethylphenol (4-ethylphenol)
Molecular Formula	C ₈ H ₁₀ O	C ₈ H ₁₀ O	C ₈ H ₁₀ O
Molecular Weight	122.16 g/mol [1]	122.16 g/mol	122.16 g/mol [2]
Appearance	Colorless liquid[1][3]	Colorless liquid	Colorless to white crystalline solid[4][5]
Melting Point	-4 °C[1][3][6][7][8]	-18 °C	40-42 °C[9][10]
Boiling Point	217 °C[6]	204.8 °C	218-219 °C[9][10]
Density	1.001 g/mL at 25 °C[6][7]	1.021 g/mL at 20 °C	1.011 g/cm ³
Solubility in Water	Slightly soluble[1][3][7][8]	Slightly soluble	4.9 g/L at 25 °C[5][10]
Vapor Pressure	<1 mbar at 20 °C[8]	0.1 mmHg at 20 °C	0.13 mm Hg at 20 °C[9][10]
Refractive Index (n _{20/D})	1.5335 (20 °C)[3]	1.535	1.5330[5][10]
pKa	9.9[1]	10.2	10.0[4]
Flash Point	94 °C (closed cup)	87 °C (closed cup)	100 °C (closed cup) [11]
LogP (Octanol/Water Partition Coefficient)	2.40[6][7]	2.41	2.58[2]

Experimental Protocols for Determination of Physical Properties

The accurate determination of physical properties is fundamental to chemical characterization. The following are detailed methodologies for key experiments, adapted from standard laboratory procedures.

Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For m-ethylphenol, which has a melting point of $-4\text{ }^{\circ}\text{C}$, a low-temperature apparatus is required.

Methodology:

- **Sample Preparation:** A small amount of m-ethylphenol is introduced into a capillary tube, which is then sealed.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus equipped with a cooling system (e.g., a cryostat or a cold finger with a suitable coolant). The apparatus should have a calibrated thermometer or a digital temperature sensor.
- **Determination:** The sample is cooled until it solidifies. The temperature is then slowly increased at a controlled rate (e.g., $1\text{--}2\text{ }^{\circ}\text{C}$ per minute) as the melting point is approached.
- **Data Recording:** The temperature at which the first drop of liquid appears and the temperature at which the last crystal melts are recorded. This range represents the melting point. For a pure compound, this range should be narrow.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Apparatus Setup:** A small volume of m-ethylphenol is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask. A condenser is attached to the side arm.
- **Heating:** The flask is gently heated.
- **Data Recording:** The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the

recorded atmospheric pressure. Corrections can be applied to determine the normal boiling point at standard pressure.

Density Determination

Density is the mass of a substance per unit volume.

Methodology:

- **Measurement of Mass:** A clean, dry pycnometer (a flask with a specific volume) is weighed empty.
- **Filling the Pycnometer:** The pycnometer is filled with m-ethylphenol, ensuring no air bubbles are present. The temperature of the sample is recorded.
- **Measurement of Mass of Filled Pycnometer:** The filled pycnometer is weighed.
- **Calculation:** The mass of the m-ethylphenol is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the m-ethylphenol by the known volume of the pycnometer.

Solubility in Water

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology (Shake-Flask Method):

- **Sample Preparation:** An excess amount of m-ethylphenol is added to a known volume of distilled water in a flask.
- **Equilibration:** The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand undisturbed until the aqueous and organic phases have clearly separated.

- **Analysis:** A sample of the aqueous phase is carefully removed and analyzed using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC), to determine the concentration of dissolved m-ethylphenol. This concentration represents the solubility at that temperature.

Vapor Pressure Determination

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

Methodology (Static Method):

- **Sample Preparation:** A sample of m-ethylphenol is placed in a thermostatted container connected to a pressure-measuring device (manometer).
- **Degassing:** The sample is thoroughly degassed to remove any dissolved air.
- **Equilibration:** The container is maintained at a constant temperature, and the pressure is monitored until it reaches a stable value.
- **Data Recording:** The stable pressure reading is the vapor pressure of m-ethylphenol at that temperature. The measurement is repeated at different temperatures to obtain the vapor pressure curve.

Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

Methodology:

- **Apparatus Calibration:** An Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of m-ethylphenol are placed on the prism of the refractometer.

- **Measurement:** The refractometer is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- **Data Recording:** The refractive index is read from the instrument's scale. The temperature at which the measurement is made should be recorded, as the refractive index is temperature-dependent.

pKa Determination

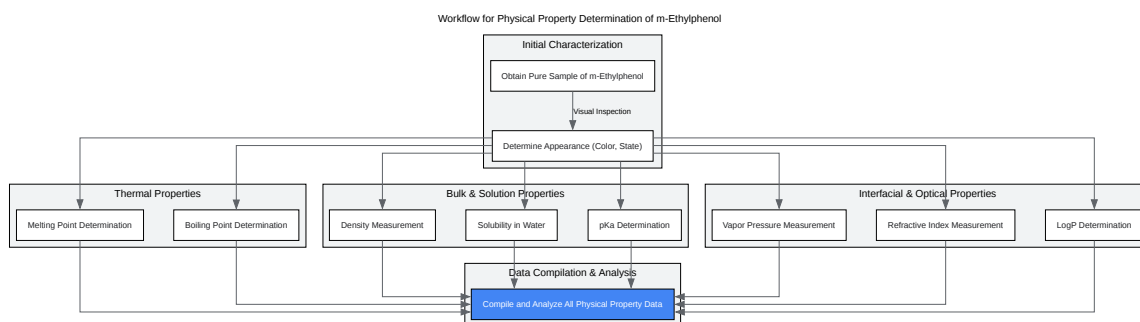
The pKa is the negative base-10 logarithm of the acid dissociation constant (Ka) of a solution. It is a measure of the strength of an acid in solution.

Methodology (Potentiometric Titration):

- **Sample Preparation:** A known concentration of m-ethylphenol is dissolved in a suitable solvent (e.g., a water-alcohol mixture, due to its slight solubility in water).
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH) while the pH is monitored using a calibrated pH meter.
- **Data Analysis:** The pH is plotted against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point of the titration curve.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic characterization of the physical properties of a chemical compound like m-ethylphenol.



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Caption: Logical workflow for the systematic determination of the physical properties of m-Ethylphenol.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of m-Ethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664133#physical-properties-of-m-ethylphenol]

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